

In vitro biological activities of Magnolianin

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Compound of Interest

Compound Name: Magnolianin

Cat. No.: B1181634

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Anticancer Activity

Magnolol and honokiol have demonstrated significant anticancer effects across a variety of cancer cell lines.^[1] These effects are mediated through diverse mechanisms including the induction of apoptosis, cell cycle arrest, and inhibition of proliferation, migration, and invasion.^{[1][2]}

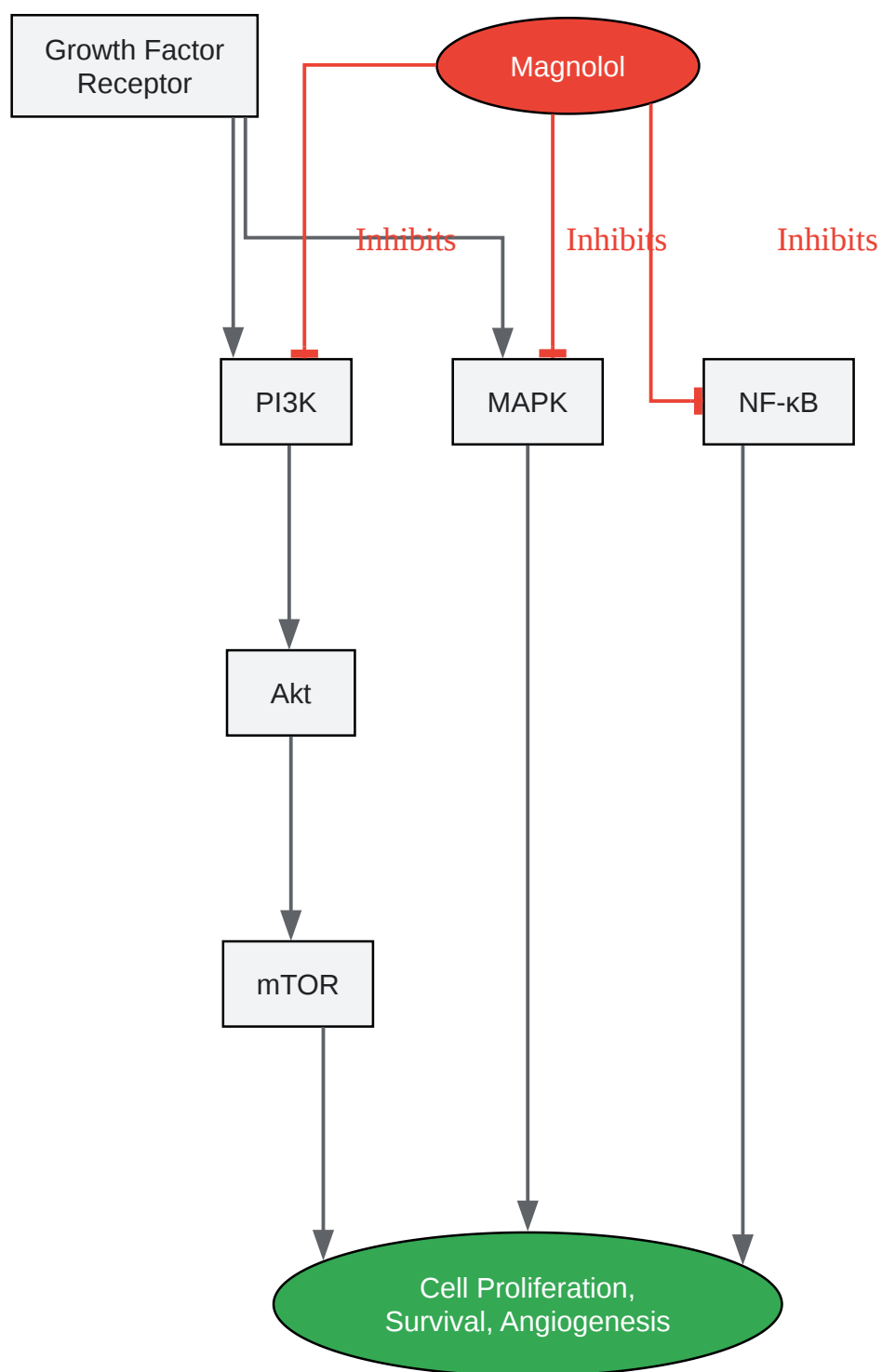
Quantitative Data: Cytotoxicity

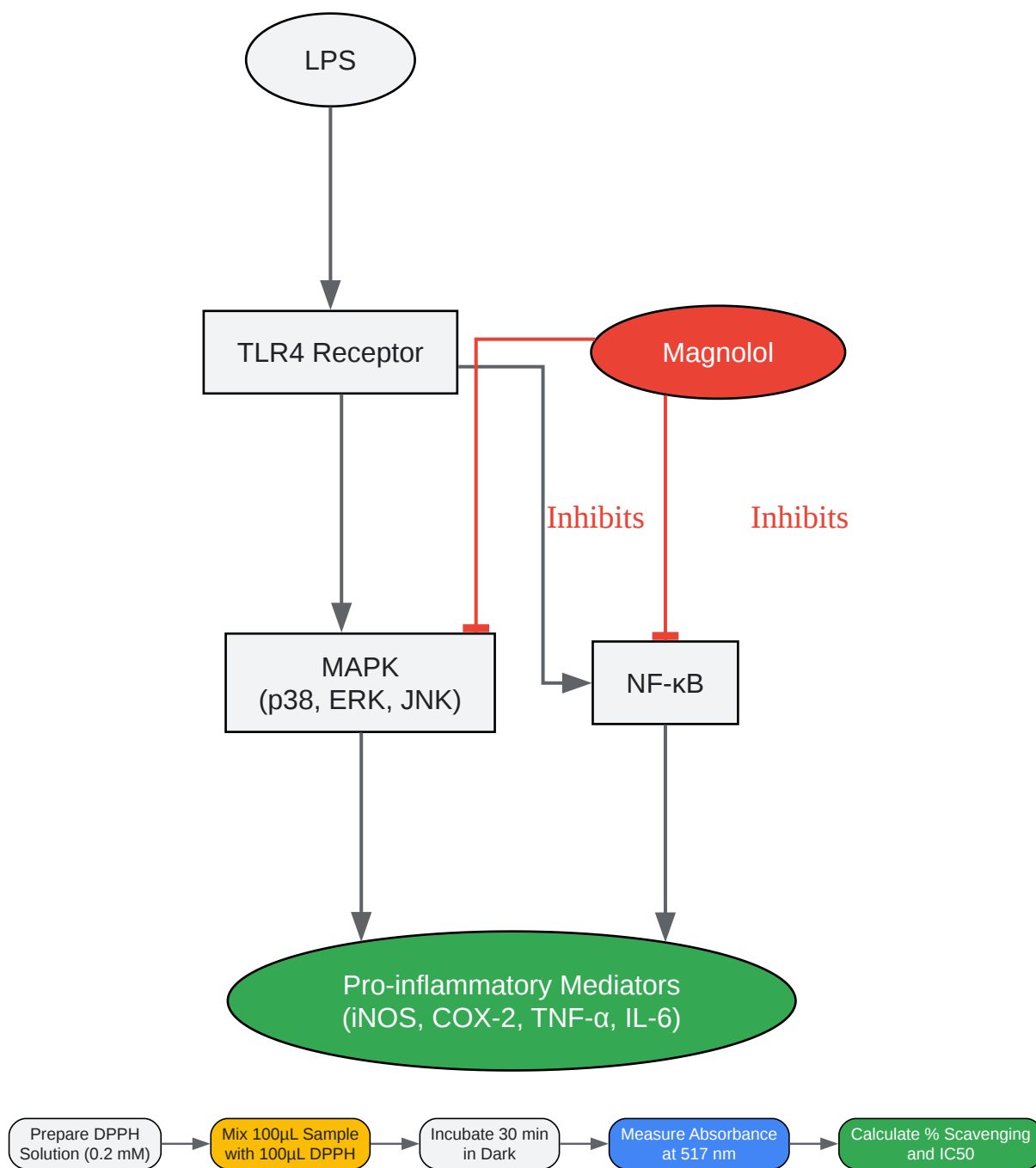
The following table summarizes the half-maximal inhibitory concentration (IC50) values of magnolol against various human cancer cell lines.

| Cancer Type | Cell Line | IC50 (μM) | Exposure Time (h) | Reference |
|------------------------------|---------------------|-----------|-------------------|----------------|
| Oral Squamous Cell Carcinoma | Enriched Stem Cells | 2.4 | - | ^[2] |
| Bladder Cancer | T24, 5637 | ~20-40 | 24, 48 | ^[2] |
| Colon Cancer | COLO205 | ~30-40 | 24 | ^[3] |
| Lung Cancer | CH27 | ~40 | 48 | ^[3] |
| Lung Cancer | A549 | ~60-80 | 24, 48 | ^[3] |
| Gallbladder Cancer | GBC-SD | ~40-60 | 24, 48 | ^[2] |

Signaling Pathways in Anticancer Activity

Magnolol exerts its anticancer effects by modulating multiple critical signaling pathways.^[2] Key pathways include the PI3K/Akt/mTOR and MAPK signaling cascades, which are central to cell proliferation and survival.^[2] Furthermore, magnolol is known to inhibit the activation of NF- κ B, a transcription factor that plays a crucial role in inflammation and cancer progression.^{[2][3]}





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References

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